

An In-depth Technical Guide to Fluorescence Labeling with 9-Anthryldiazomethane (ADAM)

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Compound of Interest

Compound Name: 9-Anthryldiazomethane

Cat. No.: B078999

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the principles and applications of **9-Anthryldiazomethane** (ADAM) as a fluorescent labeling reagent. It is designed to offer researchers, scientists, and professionals in drug development the necessary technical details to effectively utilize this powerful analytical tool for the sensitive detection and quantification of carboxylic acids.

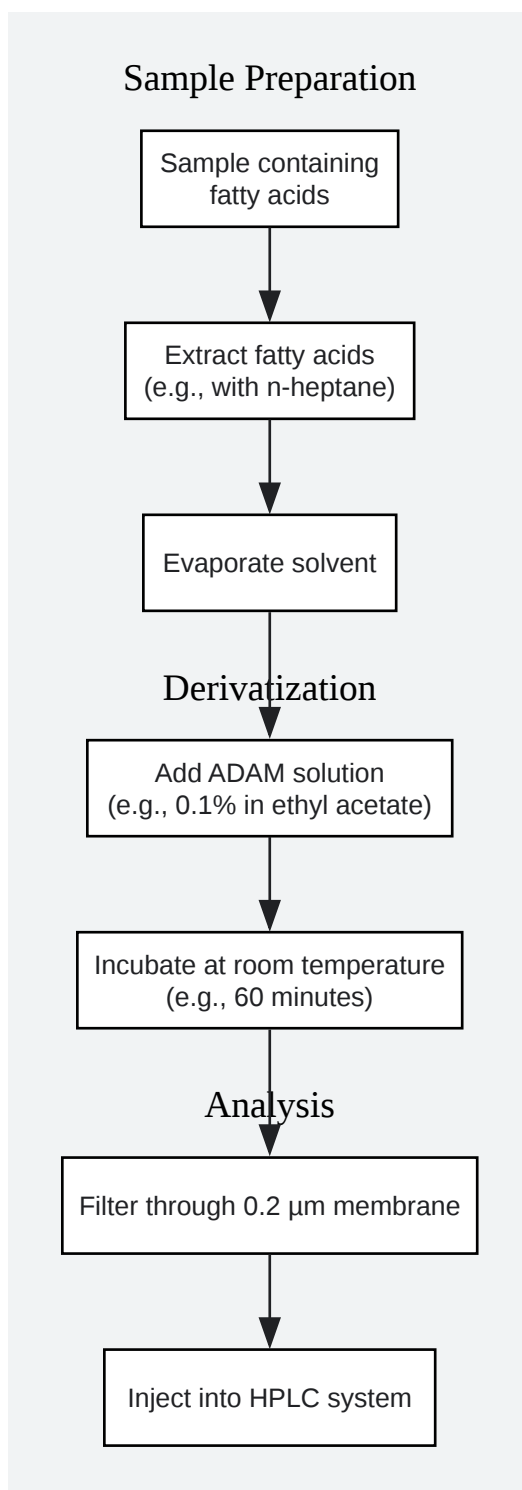
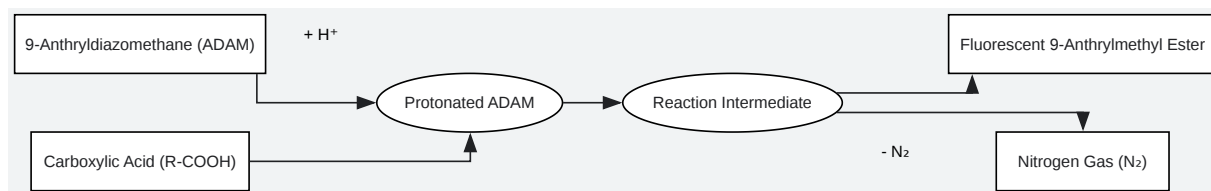
Core Principles of 9-Anthryldiazomethane (ADAM) Labeling

9-Anthryldiazomethane (ADAM) is a fluorescent probe specifically designed for the derivatization of molecules containing carboxylic acid functional groups. The fundamental principle of ADAM-based labeling lies in its chemical reactivity with carboxylic acids to form highly fluorescent 9-anthrylmethyl esters.^[1] This process, known as derivatization, imparts the strong fluorescent properties of the anthracene moiety to the target analyte, which may otherwise lack a suitable chromophore or fluorophore for sensitive detection.

The primary application of ADAM is in analytical chemistry, particularly for the analysis of fatty acids, prostaglandins, leukotrienes, thromboxanes, and other biologically relevant carboxylic acids by High-Performance Liquid Chromatography (HPLC) with fluorescence detection.^[1] The high sensitivity of this method allows for the quantification of these molecules at picomole and even femtomole levels.^{[2][3]}

Reaction Mechanism

The derivatization reaction with ADAM is an esterification that typically proceeds at room temperature without the need for a catalyst.^{[2][4]} In the presence of an acidic proton from a carboxylic acid, the diazomethyl group of ADAM is protonated. This is followed by a nucleophilic attack from the carboxylate anion, leading to the formation of a stable 9-anthrylmethyl ester and the liberation of nitrogen gas.



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